

Application Notes for TPBi as an Electron Transport Layer in OLEDs

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Compound of Interest

Compound Name: 1,3,5-Tris(1-phenyl-1H-benzo[d]imidazol-2-yl)benzene

Cat. No.: B065167

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Introduction

2,2',2''-(1,3,5-Benzinetriyl)-tris(1-phenyl-1H-benzimidazole), commonly known as TPBi, is a widely utilized organic semiconductor material in the fabrication of Organic Light-Emitting Diodes (OLEDs). Its primary application is as an electron transport layer (ETL), where it facilitates the efficient movement of electrons from the cathode towards the emissive layer (EML).^{[1][2][3]} TPBi's molecular structure lends it electron-deficient properties, making it an excellent candidate for transporting electrons.^{[2][3]}

Key Properties and Advantages of TPBi in OLEDs

TPBi offers several key advantages that contribute to its popularity as an ETL material in OLEDs:

- **Efficient Electron Transport:** TPBi possesses suitable electron mobility, which allows for the effective transport of electrons to the emissive layer, promoting balanced charge recombination and leading to higher luminous efficiency.^{[1][4]}
- **Excellent Hole Blocking:** With a deep Highest Occupied Molecular Orbital (HOMO) energy level, TPBi acts as an effective hole-blocking layer (HBL).^{[1][2][3]} This prevents holes from passing through the EML into the ETL, thereby confining charge carriers and excitons within the emissive layer, which in turn enhances the device's quantum efficiency and stability.^{[1][3]}

- **Low Lowest Unoccupied Molecular Orbital (LUMO) Level:** The low-lying LUMO energy level of TPBi facilitates efficient electron injection from the cathode (or an electron injection layer) into the ETL.[\[1\]](#)[\[2\]](#)
- **Versatility:** Beyond its primary role as an ETL, TPBi can also be employed as a host material for both fluorescent and phosphorescent emitters in the emissive layer.[\[2\]](#)[\[3\]](#)
- **Device Simplification:** In some device architectures, TPBi can replace a combination of a dedicated HBL and ETL, simplifying the overall device structure.[\[2\]](#)

Quantitative Data

The following tables summarize the key material properties of TPBi and the performance of OLED devices incorporating TPBi as the electron transport layer, as reported in various studies.

Table 1: Material Properties of TPBi

Property	Value	Reference(s)
HOMO Energy Level	~6.2 - 6.7 eV	[1] [2]
LUMO Energy Level	~2.7 eV	[1] [2]
Electron Mobility (μe)	5.6×10^{-8} to 2.1×10^{-5} $\text{cm}^2/\text{V}\cdot\text{s}$ (electric field dependent)	[5] [6]
Glass Transition Temp (T_g)	124 °C	[7]
Melting Point	272 - 277 °C	[8]

Table 2: Performance of OLEDs Utilizing TPBi as the Electron Transport Layer

Device Structure	Emission Color	Max. Lumina nce (cd/m ²)	Max. Current Efficiency (cd/A)	Max. Power Efficiency (lm/W)	Max. EQE (%)	Turn-on Voltage (V)	Referen ce(s)
ITO/MoO ₃ /TAPC/CTA:Ir(MDQ) ₂ (acac)/TPBi/LiF/Al	Red	-	10.1 @ 1000 cd/m ²	-	-	-	[5]
Solution-processed with PO-01:CBP EML and slot-die coated TPBi ETL	-	>1000	0.8 @ 1000 cd/m ²	-	-	-	[9]
Solution-processed blue PhOLED with single TPBi ETL (35 nm)	Blue	5185	7.4	-	-	3.6	[10]
Solution-processed blue PhOLED with single TPBi ETL	Blue	6787	3.9	-	-	-	[10]

Solution-processed blue PhOLED with double ETL (TPBi/Alq ₃)	Blue	11054	11.4	-	-	-	[10]
Green OLED with TPBi ETL	Green	-	-	-	-	-	[7]
Blue OLED with TPBi ETL	Blue	-	16 @ 100 cd/m ²	13 @ 100 cd/m ²	7 @ 100 cd/m ²	-	[7]

Experimental Protocols

This section provides a detailed methodology for the fabrication and characterization of a multilayer OLED device using TPBi as the electron transport layer via thermal evaporation.

1. Substrate Preparation

- Cleaning of Indium Tin Oxide (ITO) Substrates:
 - Sequentially sonicate pre-patterned ITO-coated glass substrates in ultrasonic baths containing detergent, deionized water, acetone, and isopropyl alcohol for 15 minutes each.
 - Dry the substrates using a high-purity nitrogen gun.
 - Immediately transfer the cleaned substrates to a UV-ozone treatment chamber for 10-15 minutes to remove organic residues and improve the work function of the ITO.

2. Organic and Metal Layer Deposition

- Vacuum Thermal Evaporation:
 - Load the cleaned ITO substrates into a high-vacuum thermal evaporation system with a base pressure of approximately 4×10^{-4} Pa.
 - Place the organic materials (e.g., hole injection layer, hole transport layer, emissive layer materials, and TPBi) and metal for the cathode into separate quartz crucibles.
 - Deposit the layers sequentially onto the ITO substrate without breaking the vacuum. The deposition rates and thicknesses should be precisely controlled using quartz crystal microbalances.
 - A typical device structure could be:
 - Hole Injection Layer (HIL): e.g., MoO_3 (8 nm)
 - Hole Transport Layer (HTL): e.g., TAPC (60 nm)
 - Emissive Layer (EML): e.g., TCTA doped with a phosphorescent emitter (20 nm)
 - Electron Transport Layer (ETL): TPBi (35 nm)
 - Electron Injection Layer (EIL): e.g., LiF (1 nm) or Liq (2 nm)
 - Cathode: Al (100 nm)
 - Maintain typical deposition rates of 1-2 Å/s for organic layers, 0.1-0.2 Å/s for LiF/Liq, and 10-20 Å/s for Al.^[5]

3. Device Encapsulation

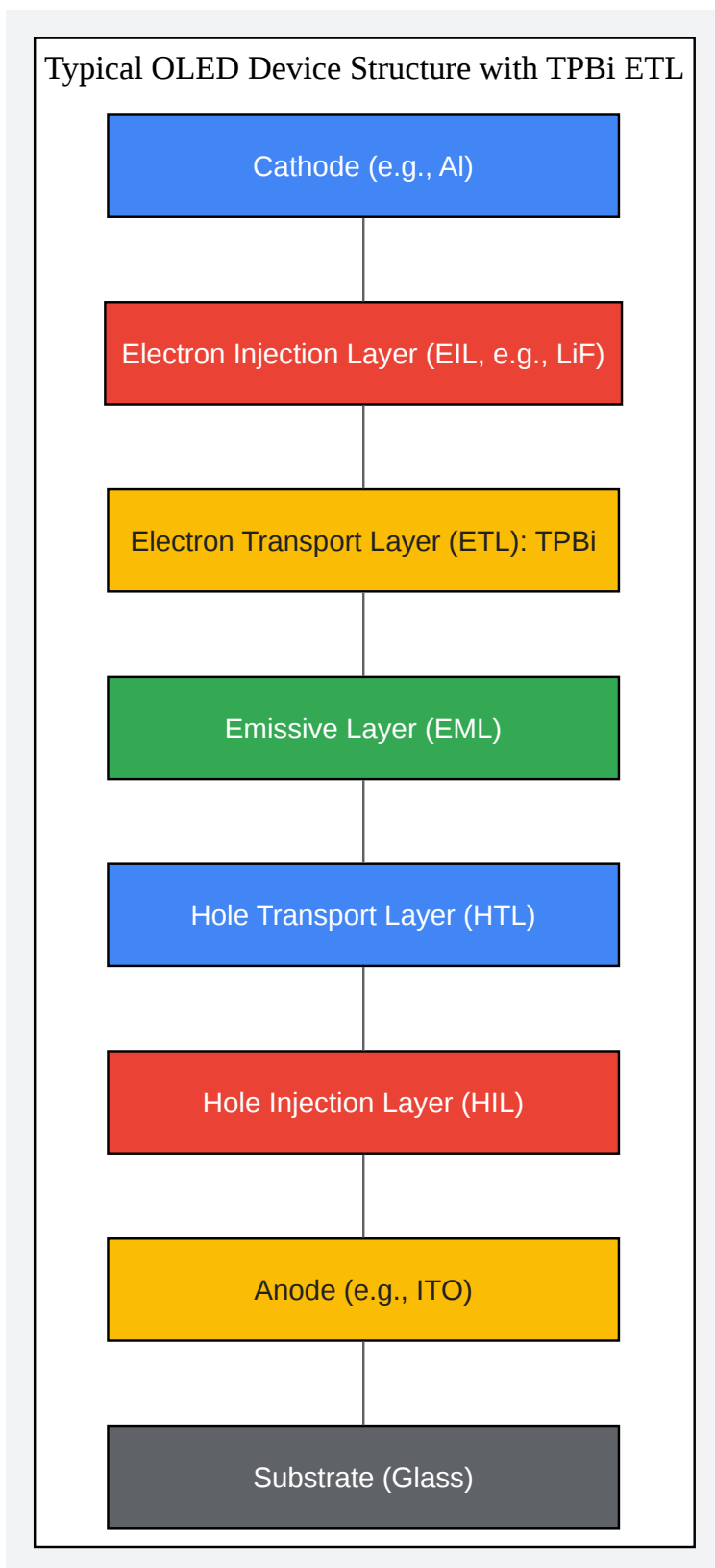
- Protection from Ambient Conditions:
 - After deposition, transfer the completed devices to an inert atmosphere (e.g., a nitrogen-filled glovebox) without exposure to air and moisture.
 - Encapsulate the devices by sealing a glass lid over the device area using a UV-curable epoxy resin. A desiccant may be placed within the encapsulated space to absorb any

residual moisture.

4. Characterization

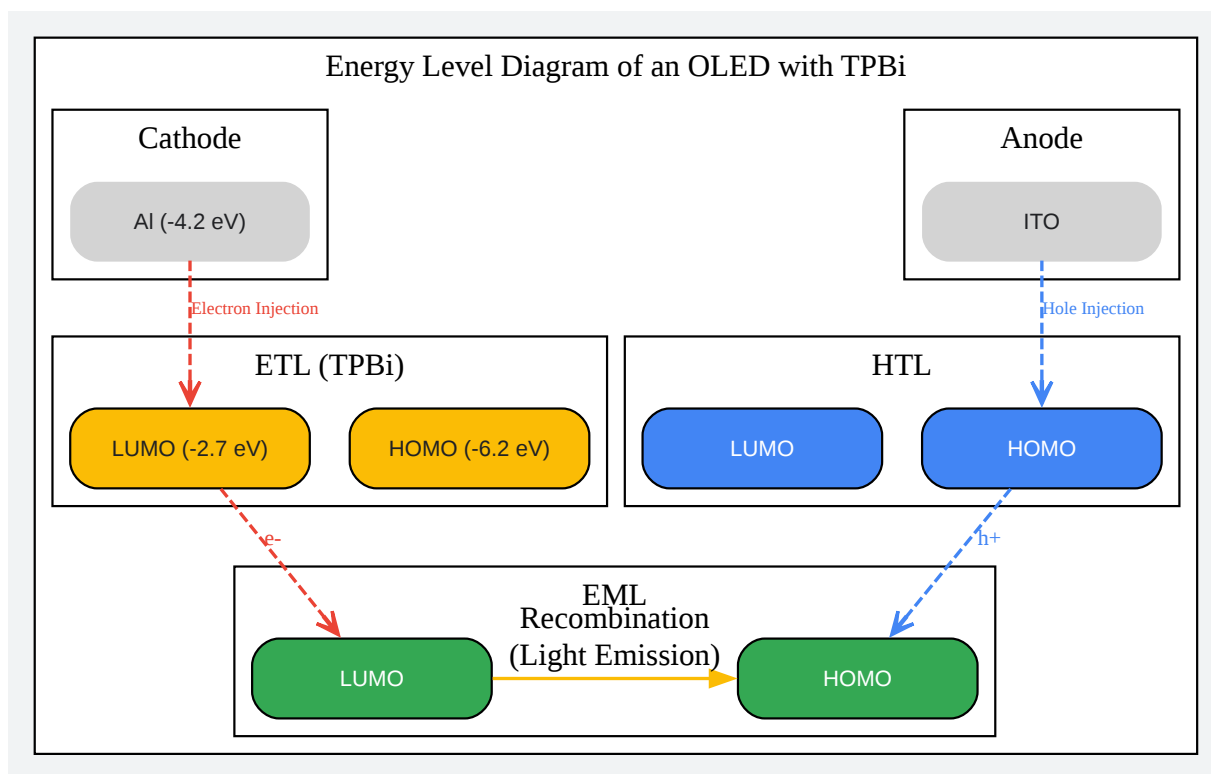
- Electrical and Optical Measurements:
 - Measure the current density-voltage-luminance (J-V-L) characteristics using a source meter and a photometer.
 - Record the electroluminescence (EL) spectra using a spectroradiometer.
 - Calculate the current efficiency (cd/A), power efficiency (lm/W), and external quantum efficiency (EQE) from the measured data. All measurements should be conducted in a dark environment to avoid interference from ambient light.

Visualizations



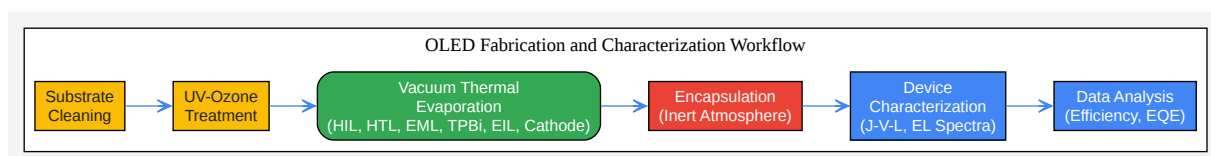
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Caption: A diagram of a typical OLED device structure incorporating a TPBi electron transport layer.



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Caption: Energy level diagram illustrating charge injection and transport in an OLED with a TPBi ETL.



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Caption: A workflow diagram for the fabrication and characterization of OLEDs using a TPBi ETL.

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